

An In-depth Technical Guide to the Physicochemical Properties of 5-Nitroisophthalic Acid

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Compound of Interest

Compound Name: 5-Nitroisophthalic acid

Cat. No.: B126730

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **5-Nitroisophthalic acid** (CAS No. 618-88-2), a key intermediate in the pharmaceutical and dye industries.^[1] This document outlines the experimentally determined physical constants, detailed methodologies for their measurement, and a logical workflow for these analytical procedures.

Core Physicochemical Data

The accurate determination of melting and boiling points is crucial for the identification, purity assessment, and process control of chemical substances.^[2] The following table summarizes the reported values for **5-Nitroisophthalic acid**.

Physical Property	Value	Notes
Melting Point	259-261 °C	[1][3][4][5]
260-264 °C	[6][7][8]	
261 °C		
Boiling Point	~350.79 °C	Rough Estimate[1][3]
473.7 °C at 760 mmHg		

Note: The variability in reported melting points can be attributed to differences in experimental conditions and sample purity. The boiling point is often estimated as the compound may decompose at higher temperatures.

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the melting and boiling points of a solid compound like **5-Nitroisophthalic acid**.

Melting Point Determination: Capillary Method

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound.[9]

Principle: A small, powdered sample of the substance is heated at a controlled rate in a capillary tube. The temperature range from the first appearance of liquid to the complete liquefaction of the sample is recorded as the melting point range.[10] Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt)[11]
- Capillary tubes (sealed at one end)
- Mortar and pestle or spatula for sample preparation[11]

- Thermometer (calibrated)

Procedure:

- Sample Preparation: A small amount of dry **5-Nitroisophthalic acid** is finely powdered.[9]
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the solid into the closed end. The sample height should be 2-4 mm.[10]
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus.[9]
- Heating:
 - For an unknown sample, a rapid heating rate (10-20°C/minute) is used to determine an approximate melting range.[10][11]
 - The apparatus is then allowed to cool. For a precise measurement, the sample is heated rapidly to about 10-15°C below the approximate melting point.[10]
 - The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[10]

Boiling Point Determination: Micro-Boiling Point Method

For small quantities of a substance or for high-boiling point compounds where distillation is not practical, the micro-boiling point (or Siwoloboff method) is employed.[12]

Principle: A small sample in a test tube containing an inverted capillary tube is heated. As the temperature rises, the air trapped in the capillary expands and escapes. At the boiling point, the vapor pressure of the liquid equals the atmospheric pressure, and a steady stream of bubbles emerges from the capillary. Upon cooling, the vapor pressure drops, and the liquid is drawn into

the capillary tube. The temperature at which the liquid enters the capillary is the boiling point.
[\[12\]](#)[\[13\]](#)

Apparatus:

- Small test tube or fusion tube[\[14\]](#)
- Capillary tube (sealed at one end)[\[14\]](#)
- Heating bath (e.g., paraffin oil) or an aluminum block[\[14\]](#)
- Thermometer (calibrated)
- Hot plate or Bunsen burner

Procedure:

- Sample Preparation: A few milliliters of the liquid (if **5-Nitroisophthalic acid** were to be melted) or a solution in a high-boiling solvent is placed in the test tube.
- Capillary Tube Placement: A capillary tube, sealed at one end, is placed in the test tube with its open end downwards.[\[14\]](#)
- Apparatus Setup: The test tube is attached to a thermometer and immersed in a heating bath, ensuring the sample is below the level of the heating medium.
- Heating: The heating bath is heated gradually. A continuous and rapid stream of bubbles will emerge from the inverted capillary tube as the boiling point is reached.[\[12\]](#)
- Cooling and Observation: The heating is discontinued, and the apparatus is allowed to cool slowly. The stream of bubbles will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[12\]](#)[\[13\]](#)

Workflow and Logic Diagrams

To visualize the experimental process, the following diagrams created using Graphviz (DOT language) illustrate the logical flow of determining the melting and boiling points.



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